

Personal protective equipment for handling 4-Amino-3-nitrophenol

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Compound of Interest

Compound Name: 4-Amino-3-nitrophenol

Cat. No.: B127093

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Essential Safety and Handling Guide for 4-Amino-3-nitrophenol

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for handling **4-Amino-3-nitrophenol** (CAS No. 610-81-1). It is intended to supplement, not replace, your institution's comprehensive safety protocols and the manufacturer's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE)

A multi-layered PPE approach is crucial to minimize exposure risk. The following table summarizes the required PPE for various laboratory activities involving **4-Amino-3-nitrophenol**.^[1]

Activity Level	Required Personal Protective Equipment
Low-Hazard Activities(e.g., handling sealed containers)	- Standard laboratory coat- Safety glasses with side shields- Single pair of nitrile gloves
Moderate-Hazard Activities(e.g., weighing, preparing stock solutions)	- Permeation-resistant laboratory coat- Chemical splash goggles- Double-gloving (nitrile)
High-Hazard Activities(e.g., large-scale synthesis, potential for aerosolization)	- Disposable, solid-front lab coat or gown- Chemical splash goggles and face shield- Double-gloving (nitrile)- Respiratory protection (N95 dust mask or higher)

Note: Always inspect gloves for tears or punctures before and during use. If contaminated, change gloves immediately.[2] All procedures with a risk of aerosol generation (e.g., weighing, preparing solutions) should be conducted in a certified chemical fume hood.[1]

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air at once.[3] If breathing has stopped, perform artificial respiration.[3][4] If breathing is difficult, trained personnel may administer oxygen.[3] Seek immediate medical attention.[3]
Skin Contact	Immediately flush the contaminated skin with soap and plenty of water for at least 15 minutes. [3][5] Remove contaminated clothing and wash it before reuse.[4][6] If skin irritation persists, get medical advice/attention.[3][4]
Eye Contact	Rinse cautiously with water for several minutes. [4][7] Remove contact lenses, if present and easy to do.[4][7] Continue rinsing for at least 15 minutes.[4] If eye irritation persists, get medical advice/attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[4] If the person is conscious, give a glass of water or milk.[5] Call a POISON CENTER or doctor/physician immediately.[4]

Safe Handling and Storage

Proper handling and storage are essential to prevent accidents and maintain chemical integrity.

Handling:

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[4][7]
- Wash hands and any exposed skin thoroughly after handling.[4][7]
- Do not eat, drink, or smoke when using this product.[4][7]

- Use only outdoors or in a well-ventilated area.[4][7]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[4][8]
- Store locked up.[4]
- Incompatible materials to avoid include strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[4][8]

Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national hazardous waste regulations.[4] Do not release into the environment.[2][6]

Visual Workflow for Safe Handling

The following diagram outlines the essential step-by-step workflow for safely handling **4-Amino-3-nitrophenol** in a laboratory setting.

Caption: Step-by-step workflow for handling **4-Amino-3-nitrophenol**.

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